

Application Notes and Protocols for Visualizing Fluid Uptake in TRITEC® Dressings

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for visualizing and quantifying the fluid uptake of **TRITEC**® dressings. **TRITEC**® dressings feature Active Fluid Management® (AFM®) technology, a three-part design that combines two layers of high-performance, micro-knit fabric. This construction creates a powerful moisture transfer mechanism that draws excess exudate away from the wound, maintaining a moist wound bed while keeping the surrounding periwound skin dry.[1][2]


Core Technology: Active Fluid Management® (AFM®)

TRITEC®'s effectiveness lies in its specialized three-layer construction:

- Protection Layer: This is the wound-contacting layer, designed to be non-adherent and to allow the initial uptake of wound exudate.
- Micro-Knit Process: This proprietary technology creates a capillary action, actively pulling fluid from the protection layer into the transfer layer.
- Transfer Layer: This highly hydrophilic layer rapidly absorbs and disperses the fluid, moving it away from the wound bed. This continuous action prevents saturation at the wound site and minimizes the risk of maceration.[1]



Below is a diagram illustrating the mechanism of Active Fluid Management® technology.



Click to download full resolution via product page

Mechanism of TRITEC® Active Fluid Management® (AFM®) Technology.

Experimental Protocols



The following protocols are based on established standards for testing wound dressing performance, such as the BS EN 13726-1:2002 standard.

Protocol 1: Gravimetric Analysis of Fluid Handling Capacity (FHC)

This protocol determines the dressing's ability to handle fluid through both absorption and moisture vapor transmission.

Materials:

- TRITEC® dressing samples
- Paddington cups (cylinders with a 10 cm² orifice)
- Test Solution A (142 mmol/L sodium chloride, 2.5 mmol/L calcium chloride in deionized water)
- Laboratory oven with forced air circulation, maintained at 37 ± 1°C
- Analytical balance (accurate to 0.0001 g)
- Forceps

Procedure:

- Cut a sample of the **TRITEC**® dressing to a size sufficient to cover the orifice of the Paddington cup.
- Weigh the empty Paddington cup with its lid.
- Secure the dressing sample to the top of the Paddington cup.
- Add 20 mL of Test Solution A (warmed to 37°C) into the cup and secure the lid.
- Weigh the assembled cup with the dressing and test solution.
- Place the cup in the oven at 37°C for 24 hours.



- After 24 hours, remove the cup from the oven and allow it to cool to room temperature for 30 minutes.
- Weigh the cup to determine the mass of fluid lost through moisture vapor transmission (Moisture Vapor Transmission Rate - MVTR).
- Remove the lid and carefully drain any remaining free fluid from the cup.
- Weigh the cup with the wet dressing to determine the amount of fluid absorbed by the dressing.

Data Presentation:

The following table provides an illustrative example of fluid handling capacity data for a moisture-wicking fabric dressing. Note: This is not actual data for **TRITEC**® dressings.

Parameter	Unit	Representative Value
Moisture Vapor Transmission Rate (MVTR)	g/10 cm²/24h	8.5
Fluid Absorbency	g/10 cm ²	6.2
Total Fluid Handling Capacity (FHC)	g/10 cm²/24h	14.7

Protocol 2: Visualization of Fluid Wicking and Distribution

This protocol provides a visual assessment of the fluid uptake and distribution across the dressing layers.

Materials:

- TRITEC® dressing samples
- Test Solution A (as in Protocol 1) with a small amount of a non-staining colored dye (e.g., methylene blue)




- Syringe pump
- Flatbed scanner or digital camera with a copy stand
- Timer

Procedure:

- Place a **TRITEC**® dressing sample on a flat, non-absorbent surface.
- Position the tip of the syringe pump at the center of the dressing's wound-contact layer.
- Initiate the syringe pump to deliver the colored Test Solution A at a constant, slow rate (e.g., 5 mL/hour) to simulate wound exudation.
- At set time intervals (e.g., 5, 15, 30, and 60 minutes), pause the pump and capture a high-resolution image of the top surface of the dressing.
- After the final time point, carefully cut a cross-section of the dressing to visualize the vertical wicking of the fluid through the layers.
- Analyze the images to measure the lateral spread of the fluid on the top layer and observe the distribution of the dye within the cross-section.

The following diagram illustrates the experimental workflow for visualizing fluid uptake.





Click to download full resolution via product page

Experimental workflow for visualizing fluid uptake.

Quantitative Data Summary



The following tables present illustrative quantitative data for a representative moisture-wicking fabric dressing, based on the protocols described above. This data is for demonstrative purposes and does not represent certified performance data for **TRITEC**® dressings.

Table 1: Fluid Handling Capacity

Dressing Type	MVTR (g/10 cm²/24h)	Absorbency (g/10 cm²)	Total FHC (g/10 cm²/24h)
Moisture-Wicking Fabric	8.5 ± 0.7	6.2 ± 0.5	14.7 ± 1.2
Standard Non-Woven	4.1 ± 0.4	5.8 ± 0.6	9.9 ± 1.0

Table 2: Rate of Lateral Fluid Spread

Time (minutes)	Lateral Spread Diameter (mm) on Moisture-Wicking Fabric
5	15 ± 2
15	28 ± 3
30	45 ± 4
60	62 ± 5

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

 1. A comparison of the in vitro moisture vapour transmission rate and in vivo fluid-handling capacity of six adhesive foam dressings to a newly reformulated adhesive foam dressing -PMC [pmc.ncbi.nlm.nih.gov]



- 2. Moist Wound Healing with Commonly Available Dressings PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Visualizing Fluid Uptake in TRITEC® Dressings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13403555#techniques-for-visualizing-fluid-uptake-in-tritec-dressings]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com